

Essential Safety and Operational Guidance for Handling Acetonitrile-d3

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Compound of Interest

Compound Name: Acetonitrile-d3

Cat. No.: B032919

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For researchers, scientists, and professionals in drug development, the safe handling of specialized chemicals is paramount. This document provides immediate, essential safety and logistical information for the use of **Acetonitrile-d3**, a common solvent in laboratory settings, particularly for NMR spectroscopy.^[1] Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Acetonitrile-d3 is a highly flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation.^{[2][3][4][5][6]} Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields, chemical goggles, or a face shield.[7][8][9]	To prevent eye contact which can cause serious irritation.[2][4][7][10]
Skin Protection	Chemical-resistant gloves (tested according to EN 374), and protective clothing to prevent skin contact.[3][7][8]	To avoid skin absorption which can be harmful.[7][8] Immediately remove and wash contaminated clothing before reuse.[2][7][10]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][4][11][12] If ventilation is inadequate, wear an appropriate respirator.[13]	To prevent inhalation of toxic vapors.[2]
Hand Protection	Wear suitable protective gloves.[3][7][8] Inspect gloves prior to use and use proper glove removal technique.[9]	To prevent skin contact and absorption.[7]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to mitigate the risks associated with **Acetonitrile-d3**.

Operational Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][4][11][12]
- Keep the container tightly closed when not in use.[2][4][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3][4][7][11] No smoking in the handling area.[7][11]
- Use only non-sparking tools and explosion-proof equipment.[2][4][7][8][11]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][4][7]

- Avoid breathing vapors or mist.[\[2\]](#)[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[7\]](#)[\[8\]](#) Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)

Storage Requirements:

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[12\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, reducing agents, and bases.[\[1\]](#)[\[11\]](#)
- Store in a designated flammables area.[\[12\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies can significantly reduce harm.

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[3][11] Remove contact lenses if present and easy to do.[6][7][8] Seek medical attention if irritation persists.[3][11]
Skin Contact	Take off immediately all contaminated clothing.[2][7] Wash skin with plenty of soap and water.[4][8] Seek medical advice if irritation or other symptoms persist.[3]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[6][7][8][11] If not breathing, give artificial respiration.[7] Call a poison center or doctor.[2][7]
Ingestion	Rinse mouth with water.[2][3][8] Do NOT induce vomiting.[11] Call a poison control center or doctor immediately.[7][11]

Spill and Leak Cleanup:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.[7][10][11]
- Remove Ignition Sources: Eliminate all potential ignition sources.[7][10][11]
- Containment: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[3][11][13][14] Do not use combustible materials.
- Cleanup: Use non-sparking tools to collect the absorbed material.[11] Place it in a suitable, closed container for disposal.[8][12]
- Decontamination: Wash the spill area with water.

Disposal Plan

Acetonitrile-d3 waste is considered hazardous and must be disposed of according to local, regional, and national regulations.[\[12\]](#)[\[13\]](#)[\[15\]](#)[\[16\]](#)

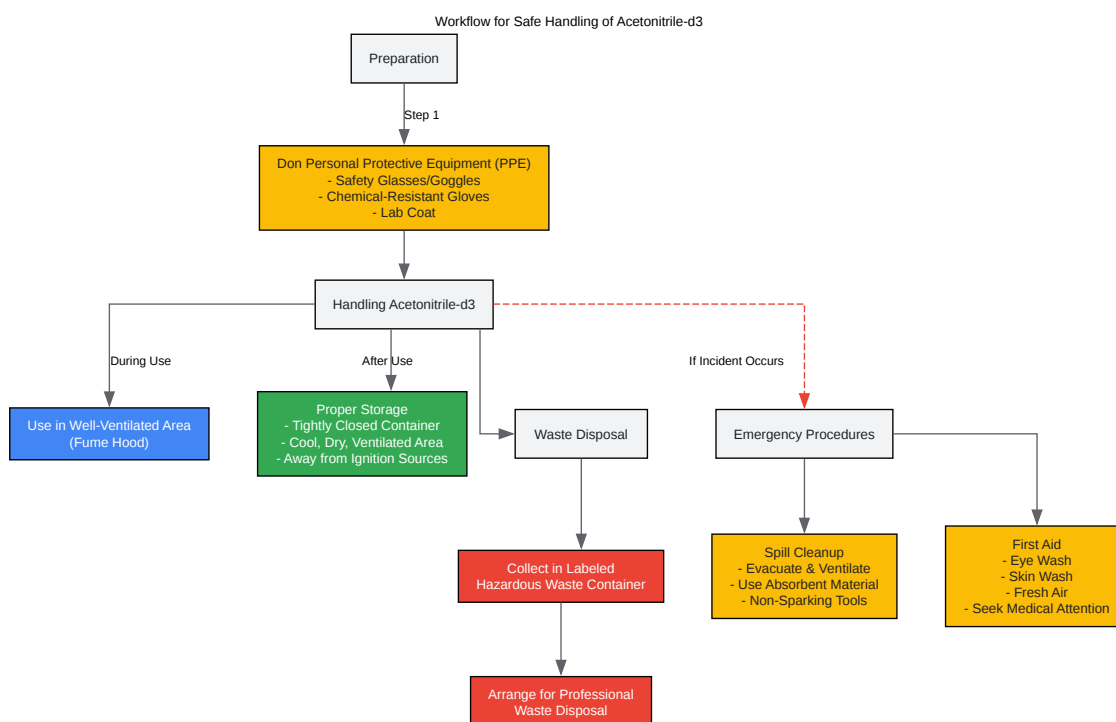
- **Waste Collection:** Collect waste in a designated, properly labeled, and tightly sealed container.[\[15\]](#)[\[16\]](#) The label should clearly state "HAZARDOUS WASTE - Acetonitrile".[\[15\]](#)
- **Professional Disposal:** Contact a licensed professional waste disposal service for removal and disposal.[\[7\]](#)[\[10\]](#)[\[13\]](#) Do not pour down the drain.[\[2\]](#)[\[16\]](#)

Quantitative Data Summary

Occupational Exposure Limits for Acetonitrile:

Organization	TWA (Time-Weighted Average)	Notes
ACGIH	20 ppm [7] [8]	Danger of cutaneous absorption; Not classifiable as a human carcinogen. [7] [8]
OSHA	40 ppm (70 mg/m ³) [7] [8]	-
NIOSH	20 ppm (34 mg/m ³) [7] [8]	Forms cyanide in the body. [7] [8]

Workflow for Safe Handling of Acetonitrile-d3



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